Application Note: 2-(4-Amino-1H-pyrazol-1-yl)propanamide in Cancer Research

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Compound of Interest	
Compound Name:	*2-(4-Amino-1h-pyrazol-1-yl)propanamide*
Cat. No.:	*B13633757*

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Role: Privileged Scaffold & Fragment Probe for Kinase/Nuclear Receptor Inhibition Target Audience: Medicinal Chemists, Structural Biologists, and Oncology Researchers[1]

Executive Summary & Mechanism of Action

2-(4-Amino-1H-pyrazol-1-yl)propanamide (hereafter referred to as 4-APP) acts as a critical "privileged structure" in the design of small-molecule inhibitors for oncology.[1] Its chemical architecture—a pyrazole core substituted with a primary amine and a polar amide tail—mimics key binding motifs found in FDA-approved drugs like Ruxolitinib and Baricitinib.[1]

Mechanistic Utility[2]

- Hinge-Binding Precursor (Kinases): The 4-amino group serves as a nucleophilic handle to attach heteroaryl "hinge-binding" motifs (e.g., pyrrolo[2,3-d]pyrimidines), essential for ATP-competitive inhibition of Janus Kinases (JAK1/2/3).[1]

- Solvent-Exposed Interactions: The propanamide tail extends into the solvent front or ribose pocket of the kinase active site, improving water solubility and tuning pharmacokinetic (PK) properties.[1]

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- Nuclear Receptor Antagonism: In prostate cancer research, this scaffold is utilized to develop Selective Androgen Receptor Degraders (SARDs), where the pyrazole-amide moiety disrupts the AR Ligand-Binding Domain (LBD) helix-12 conformation.[1]

Experimental Protocols

Protocol A: Fragment-Based Drug Discovery (FBDD) Screening

Objective: Determine if the 4-APP fragment binds to a target protein (e.g., JAK2 Kinase Domain or AR-LBD) using Saturation Transfer Difference (STD) NMR.[1] This confirms the scaffold's suitability as a starting point for lead optimization.[1]

Materials:

- Recombinant Protein: JAK2 Kinase Domain (purity >95%, 10 µM in buffer).[1]
- Ligand: 4-APP (Solubility >10 mM in DMSO-d6).[1]
- Buffer: 50 mM Phosphate, 150 mM NaCl, pH 7.4, 10% D2O.[1]
- Instrument: 600 MHz NMR Spectrometer with Cryoprobe.

Step-by-Step Workflow:

- Sample Preparation:
  - Dissolve 4-APP in DMSO-d6 to create a 100 mM stock.[1]
  - Prepare the NMR sample: 10 µM Protein + 1 mM Ligand (1:100 protein-to-ligand ratio) in 500 µL buffer.[1]
  - Prepare a reference sample: 1 mM Ligand in buffer without protein.[1]
- Data Acquisition:
  - Run a 1D ^1H NMR spectrum to assign ligand resonances.[1]

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- Run the STD-NMR pulse sequence:
  - On-Resonance Irradiation: Set frequency at -1.0 ppm (protein methyl region).
  - Off-Resonance Irradiation: Set frequency at 30 ppm (control).
  - Saturation Time: 2 seconds (Gaussian pulse train).[1]

- Analysis:
  - Subtract the On-Resonance spectrum from the Off-Resonance spectrum.[1]
  - Result Interpretation: Signals appearing in the difference spectrum indicate magnetization transfer from the protein to the ligand, confirming binding.[1]
  - Epitope Mapping: The protons with the strongest STD effect (highest intensity in difference spectrum) are in closest contact with the protein surface.[1]

Protocol B: Synthetic Derivatization (Lead Optimization)

Objective: Couple 4-APP to a chloro-heterocycle core to synthesize a potent kinase inhibitor.
Reaction Type: Nucleophilic Aromatic Substitution (S_NAr) or Buchwald-Hartwig Amination.[1]

Reaction Scheme: 4-Chloro-7H-pyrrolo[2,3-d]pyrimidine + 4-APP → Potent JAK Inhibitor

Procedure:

- Reagents:
  - 1.0 eq 4-Chloro-7H-pyrrolo[2,3-d]pyrimidine (Core).[1]
  - 1.2 eq 4-APP (Nucleophile).[1]
  - 3.0 eq Potassium Carbonate (K2CO3) or DIPEA.[1]
  - Solvent: Water/Dioxane (1:[1]1) or n-Butanol.[1]

- Execution:

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- In a sealed pressure vial, suspend the Core (100 mg) and Base in 2 mL solvent.[1]
- Add 4-APP (1.2 eq).[1]
- Heat to 100°C for 12–16 hours. Monitor by LC-MS (Target Mass = Core + 4-APP - HCl).[1]

- Work-up:
  - Cool to room temperature.[1][2] The product often precipitates.[1]
  - Filter the solid and wash with cold water and diethyl ether.[1]
  - Purification: If no precipitate, extract with EtOAc, dry over MgSO4, and purify via Flash Chromatography (MeOH/DCM gradient 0–10%).[1]
- Validation:
  - Confirm structure via ^1H NMR (DMSO-d6) and HRMS.[1][2]
  - Key Signal: Disappearance of the C-Cl signal and appearance of the amide NH and pyrazole protons.

Protocol C: Cell Viability Assay (Negative Control vs. Active Drug)

Objective: Compare the cytotoxicity of the fragment (4-APP) versus the fully elaborated inhibitor in cancer cell lines. Cell Lines:

- HEL: Erythroleukemia (JAK2 V617F dependent).[1]
- VCaP: Prostate Cancer (Androgen Receptor dependent).[1][2]

Method (CellTiter-Glo):

- Seeding: Plate 3,000 cells/well in 96-well white-walled plates. Incubate 24h at 37°C.[1]
- Treatment:
  - Prepare serial dilutions of 4-APP (Range: 100 µM – 0.1 µM).

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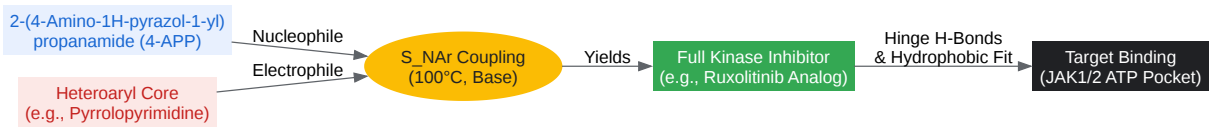
- Prepare serial dilutions of Reference Inhibitor (e.g., Ruxolitinib) (Range: 10 µM – 0.01 nM). [1]
- Add compounds to cells (0.1% DMSO final).[1]

- Incubation: 72 hours.
- Readout: Add CellTiter-Glo reagent (Promega), shake for 2 mins, incubate 10 mins, read Luminescence.
- Data Analysis:
  - Normalize to DMSO control (100% viability).
  - Calculate IC50 using non-linear regression (GraphPad Prism).
  - Expected Result: 4-APP should show IC50 > 50 µM (inactive fragment), while the elaborated inhibitor shows IC50 < 100 nM.[1] This validates that the biological activity comes from the combination of the core and the fragment, not the fragment alone.[1]

Visualization & Workflows

Figure 1: Mechanism of Action & Synthetic Utility

This diagram illustrates how the 4-APP scaffold integrates into the ATP-binding pocket of a kinase and the synthetic pathway to generate the final drug.



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Caption: Synthetic workflow transforming the 4-APP fragment into a high-potency kinase inhibitor.

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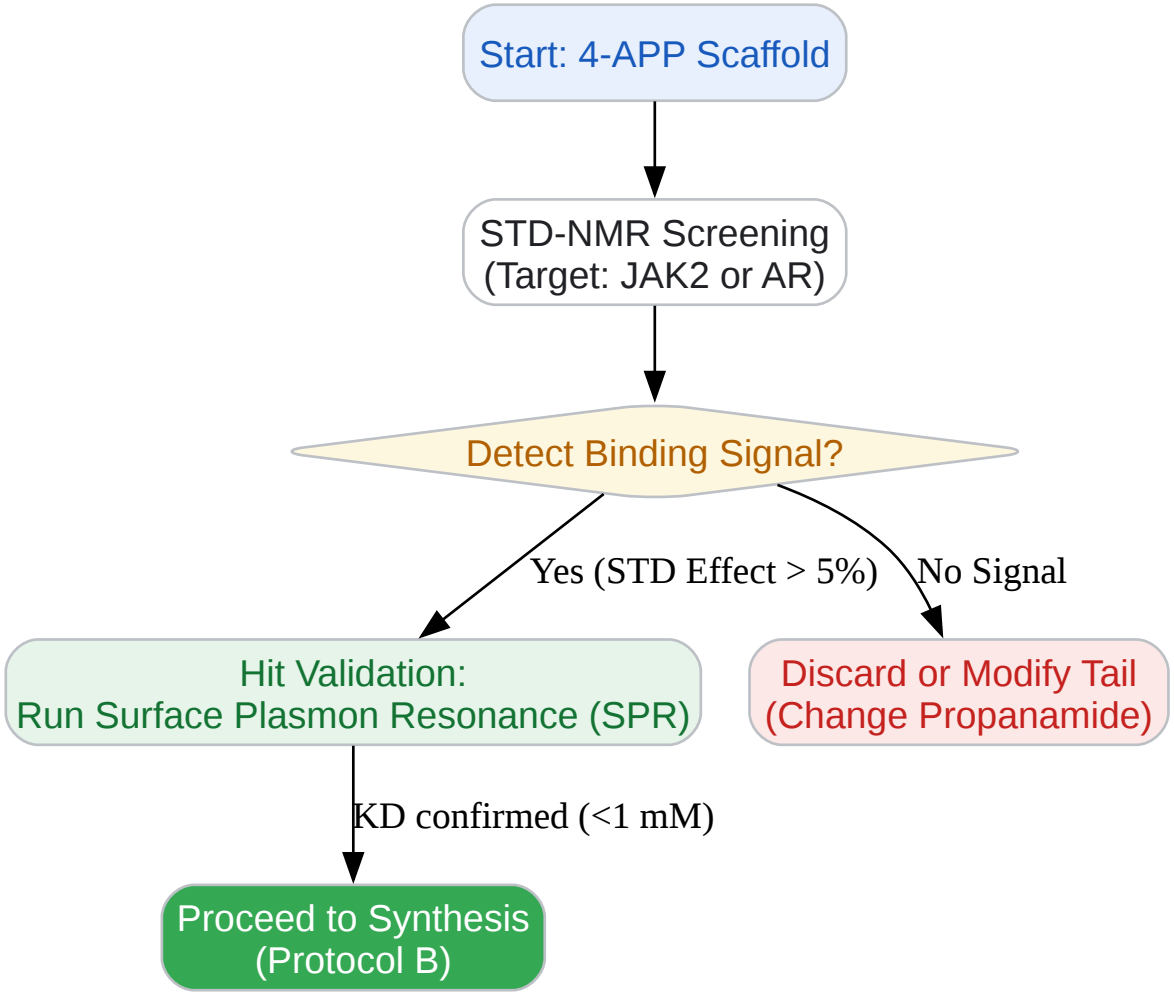
Figure 2: FBDD Screening Decision Tree

Logical flow for validating the scaffold before investing in synthesis.[1]



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Caption: Decision matrix for Fragment-Based Drug Discovery using 4-APP.

Troubleshooting & Optimization

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Issue	Probable Cause	Solution
Low Yield in Coupling	Pyrazole amine is weakly nucleophilic.[1]	Switch to Buchwald-Hartwig conditions (Pd2(dba)3, Xantphos, Cs2CO3, Dioxane, 100°C).[1]
Precipitate in NMR	Ligand insolubility in aqueous buffer.	Reduce ligand concentration to 500 µM or increase DMSO-d6 to 5-10%.
High IC50 in Cells	Poor cell permeability of the fragment.[1]	This is expected for the fragment. Do not optimize the fragment's potency directly; focus on the elaborated inhibitor.[1]
Non-Specific Binding	Aggregation of the compound.[1]	Add 0.01% Triton X-100 to the assay buffer to prevent promiscuous aggregation.[1]

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